

# MurA-IN-2: Application Notes and Protocols for Drug Discovery Research

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## Compound of Interest

Compound Name: *MurA-IN-2*

Cat. No.: *B12399184*

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## Introduction

**MurA-IN-2** is a potent, chloroacetamide-containing fragment that acts as an inhibitor of UDP-N-acetylglucosamine enolpyruvyl transferase (MurA). The MurA enzyme is a key player in the initial committed step of bacterial peptidoglycan biosynthesis, a pathway essential for the integrity of the bacterial cell wall. As this pathway is absent in mammals, MurA represents a prime target for the development of novel antibacterial agents. **MurA-IN-2** demonstrates inhibitory activity against this crucial enzyme and has shown potential as a lead compound in antibacterial drug discovery programs. These application notes provide an overview of **MurA-IN-2**'s activity and detailed protocols for its evaluation in a research setting.

## Data Presentation

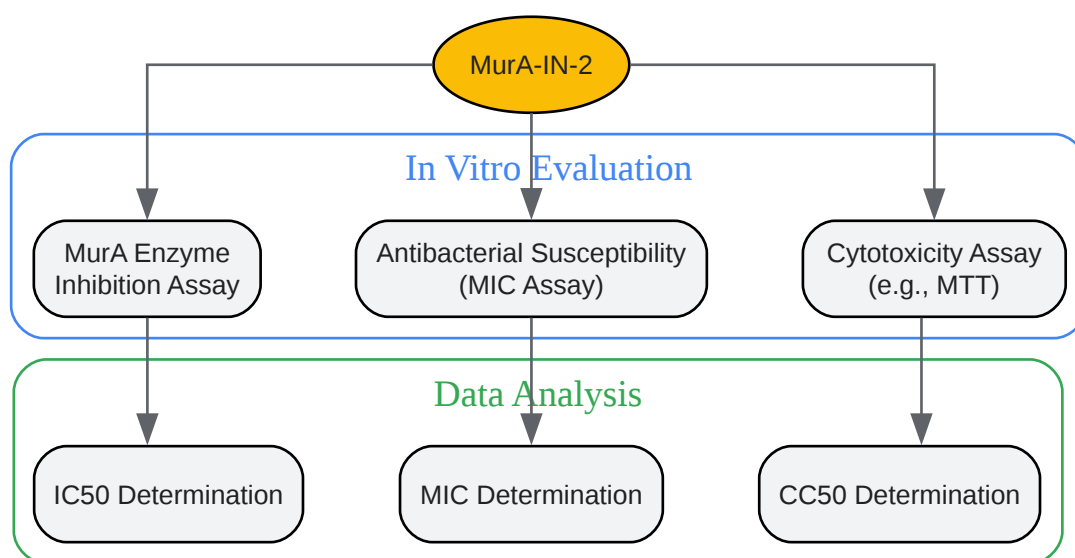
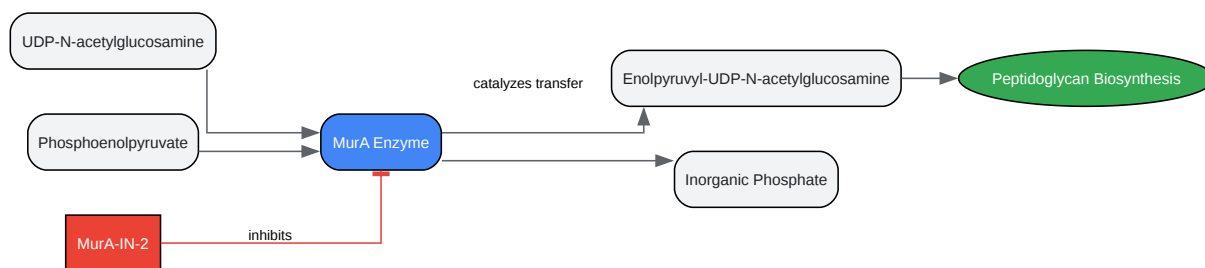
The following tables summarize the available quantitative data for **MurA-IN-2** and comparative data for other MurA inhibitors.

Table 1: In Vitro Activity of **MurA-IN-2**

Parameter	Value	Target/Organism	Notes
IC50	39 $\mu$ M	MurA Enzyme	Half-maximal inhibitory concentration against the purified enzyme. <a href="#">[1]</a>
Antibacterial Activity	Inhibits growth at 128 $\mu$ g/mL	Staphylococcus aureus ATCC29213	This is not a Minimum Inhibitory Concentration (MIC) value.
Antibacterial Activity	Inhibits growth at 128 $\mu$ g/mL	Escherichia coli ATCC25922	This is not a Minimum Inhibitory Concentration (MIC) value. <a href="#">[1]</a>
MIC	Not Reported	Various bacterial strains	Specific MIC values for MurA-IN-2 are not readily available in the public domain.
CC50	Not Reported	Mammalian cell lines	Cytotoxicity data for MurA-IN-2 is not readily available in the public domain.

## Signaling Pathway and Experimental Workflows

To visualize the mechanism of action and experimental procedures, the following diagrams are provided.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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